

Physical and chemical properties of Tembamide

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Compound of Interest

Compound Name: Tembamide

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Tembamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tembamide, with the IUPAC name N-[2-hydroxy-2-(4-methoxyphenyl)ethyl]benzamide, is a naturally occurring benzamide derivative.[1][2] It has been isolated from various members of the Rutaceae plant family.[3] **Tembamide** has garnered interest in the scientific community due to its diverse biological activities, which include hypoglycemic, adrenaline-like, mild insecticidal, and anti-HIV properties.[3] This technical guide provides a detailed overview of the physical and chemical properties of **Tembamide**, experimental protocols for its synthesis and characterization, and an exploration of its known biological activities and potential mechanisms of action.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of **Tembamide** are summarized below. This data is essential for its handling, characterization, and application in research and development.

Table 1: Physical and Chemical Properties of Tembamide

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₇ NO ₃	[1] [2]
Molecular Weight	271.31 g/mol	[1] [2]
Melting Point	156 - 157 °C	[1] [2]
Physical Description	Solid	[1] [2]
IUPAC Name	N-[2-hydroxy-2-(4-methoxyphenyl)ethyl]benzamide	[1] [2]
CAS Number	15298-28-9	[1] [2]

Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **Tembamide**. Below is a summary of available spectral information.

Table 2: Spectral Data for Tembamide

Spectroscopic Technique	Key Observables
¹ H-NMR	Signals corresponding to aromatic protons, methoxy group protons, and protons of the ethylamide chain.
¹³ C-NMR	Resonances for aromatic carbons, the carbonyl carbon of the amide, the methoxy carbon, and carbons of the ethyl chain.
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H stretching, C=O stretching (amide I), and N-H bending (amide II).
Mass Spectrometry (GC-MS)	Molecular ion peak corresponding to the molecular weight of Tembamide and characteristic fragmentation patterns.

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **Tembamide**.

Synthesis of (S)-Tembamide: A Multi-Catalytic Approach

A two-step catalytic asymmetric synthesis of (S)-**Tembamide** starting from 4-anisaldehyde has been reported.[3]

Step 1: Bi-enzymatic Synthesis of (S)-4-methoxymandelonitrile benzoate This step involves a concurrent bi-enzymatic reaction using immobilized *Manihot esculenta* hydroxynitrile lyase (MeHNL) and *Candida antarctica* lipase A (CALA) as catalysts.[3]

Step 2: Catalytic Hydrogenation to (S)-Tembamide The nitrile group of (S)-4-methoxymandelonitrile benzoate is then catalytically reduced to yield (S)-**Tembamide**. [3]

- **Catalyst:** Raney Nickel is an effective catalyst for this hydrogenation.[3]
- **Reaction Conditions:** The reaction is typically carried out under hydrogen pressure at an optimized temperature.[3] For instance, a reaction temperature of around 100 °C with Raney Ni has been shown to be effective.[3]
- **Purification:** The final product can be purified by column chromatography followed by recrystallization from a suitable solvent system like heptane/diethyl ether.[4]

Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

A general protocol for obtaining ^1H and ^{13}C NMR spectra of **Tembamide** is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of purified **Tembamide** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or CDCl_3) in a 5 mm NMR tube.
- **Instrument Setup:**
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.

- Shim the magnetic field to obtain optimal homogeneity.
- Tune and match the probe for the respective nucleus (^1H or ^{13}C).
- Data Acquisition:
 - Acquire a standard 1D proton (^1H) spectrum.
 - Acquire a proton-decoupled 1D carbon (^{13}C) spectrum. For quantitative ^{13}C NMR, inverse-gated decoupling should be used.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase the spectrum and perform baseline correction.
 - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
 - Integrate the signals (for ^1H NMR) and pick the peaks.

Biological Activity and Potential Mechanisms of Action

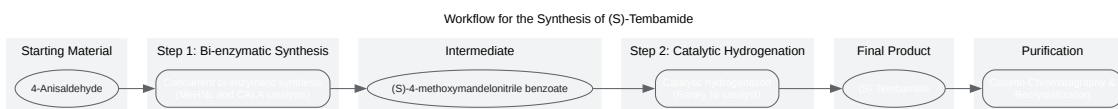
Tembamide has been reported to exhibit a range of biological activities.

- Anti-HIV Activity: (S)-**Tembamide** has shown anti-HIV activity.[3] The mechanism of action for many anti-HIV compounds involves the inhibition of key viral enzymes like reverse transcriptase or blocking the entry of the virus into host cells.[5] For instance, some benzamide derivatives have been found to inhibit HIV-1 reverse transcription and the nuclear import of viral cDNA.[6]
- Hypoglycemic Activity: Extracts containing **Tembamide** have been used in traditional medicine for their hypoglycemic effects.[3] The mechanism could involve the inhibition of gluconeogenesis and stimulation of glycolysis, potentially through the modulation of pathways like the IRS-PI3K-Akt signaling pathway.[7][8]

- **Insecticidal Activity:** **Tembamide** possesses mild insecticidal properties.[3] The mechanism of action for some insecticidal amides involves targeting the nervous system of insects, for example, by acting as antagonists of the GABA receptor or by inhibiting acetylcholinesterase.[9][10]
- **Adrenaline-like Activity:** The compound has also been noted for its adrenaline-like activity.[3] This suggests a potential interaction with adrenergic receptors, though the specific mechanism is not well-elucidated.

Visualizations

Logical Workflow for the Synthesis of (S)-Tembamide

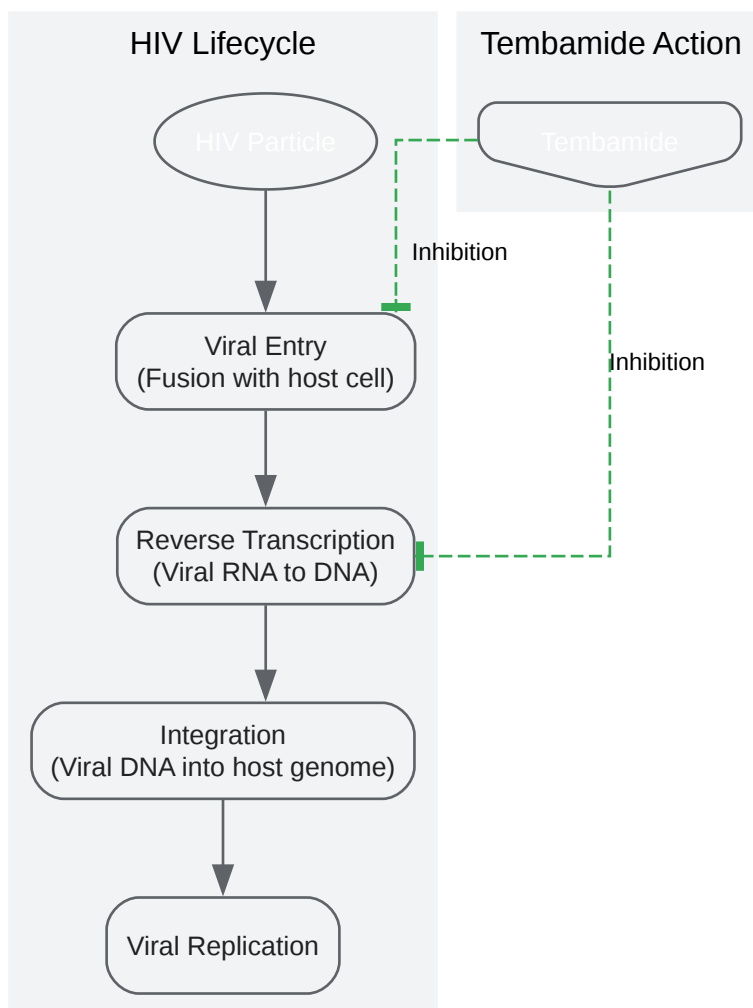


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Caption: A diagram illustrating the multi-catalytic synthesis of (S)-**Tembamide**.

Hypothesized Mechanism of Anti-HIV Action

Hypothesized Anti-HIV Mechanism of Tembamide



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Caption: A potential mechanism of **Tembamide**'s anti-HIV activity.

Conclusion

Tembamide is a natural product with a range of interesting biological activities that warrant further investigation. This technical guide has summarized its key physical and chemical properties, provided detailed experimental protocols, and discussed its potential therapeutic

applications. The provided information serves as a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development who are interested in exploring the potential of **Tembamide** and its derivatives. Further research is needed to fully elucidate the specific mechanisms of action and to explore its therapeutic potential in preclinical and clinical settings.

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